

Physical and chemical properties of Methyl 7,15-dihydroxydehydroabietate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 7,15-dihydroxydehydroabietate

Cat. No.: B599964

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An In-depth Technical Guide to Methyl 7,15-dihydroxydehydroabietate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 7,15-dihydroxydehydroabietate is a diterpenoid compound belonging to the abietane class. Diterpenoids are a large and structurally diverse group of natural products that have garnered significant interest in the scientific community due to their wide range of biological activities. Abietane diterpenoids, commonly found in coniferous plants of the *Pinus* and *Juniperus* genera, have been investigated for their potential antimicrobial, anti-inflammatory, and anticancer properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Methyl 7,15-dihydroxydehydroabietate**, with a focus on data relevant to researchers and professionals in drug development.

Chemical and Physical Properties

Precise quantitative data for many of the physical properties of **Methyl 7,15-dihydroxydehydroabietate** are not readily available in publicly accessible scientific literature. The following tables summarize the available information from various chemical suppliers and databases.

Table 1: General and Chemical Properties

Property	Value	Source
Chemical Name	Methyl 7,15-dihydroxydehydroabietate	-
CAS Number	155205-65-5	-
Molecular Formula	C ₂₁ H ₃₀ O ₄	-
Molecular Weight	346.47 g/mol	-
Appearance	Powder	[1]
Purity	≥98%	[1]

Table 2: Solubility

Solvent	Solubility	Source
Chloroform	Soluble	[1]
Dichloromethane	Soluble	[1]
Ethyl Acetate	Soluble	[1]
Dimethyl Sulfoxide (DMSO)	Soluble	[1]
Acetone	Soluble	[1]

Note: Specific solubility values (e.g., in mg/mL or mol/L) are not currently available. The qualitative descriptions are based on information from chemical suppliers.

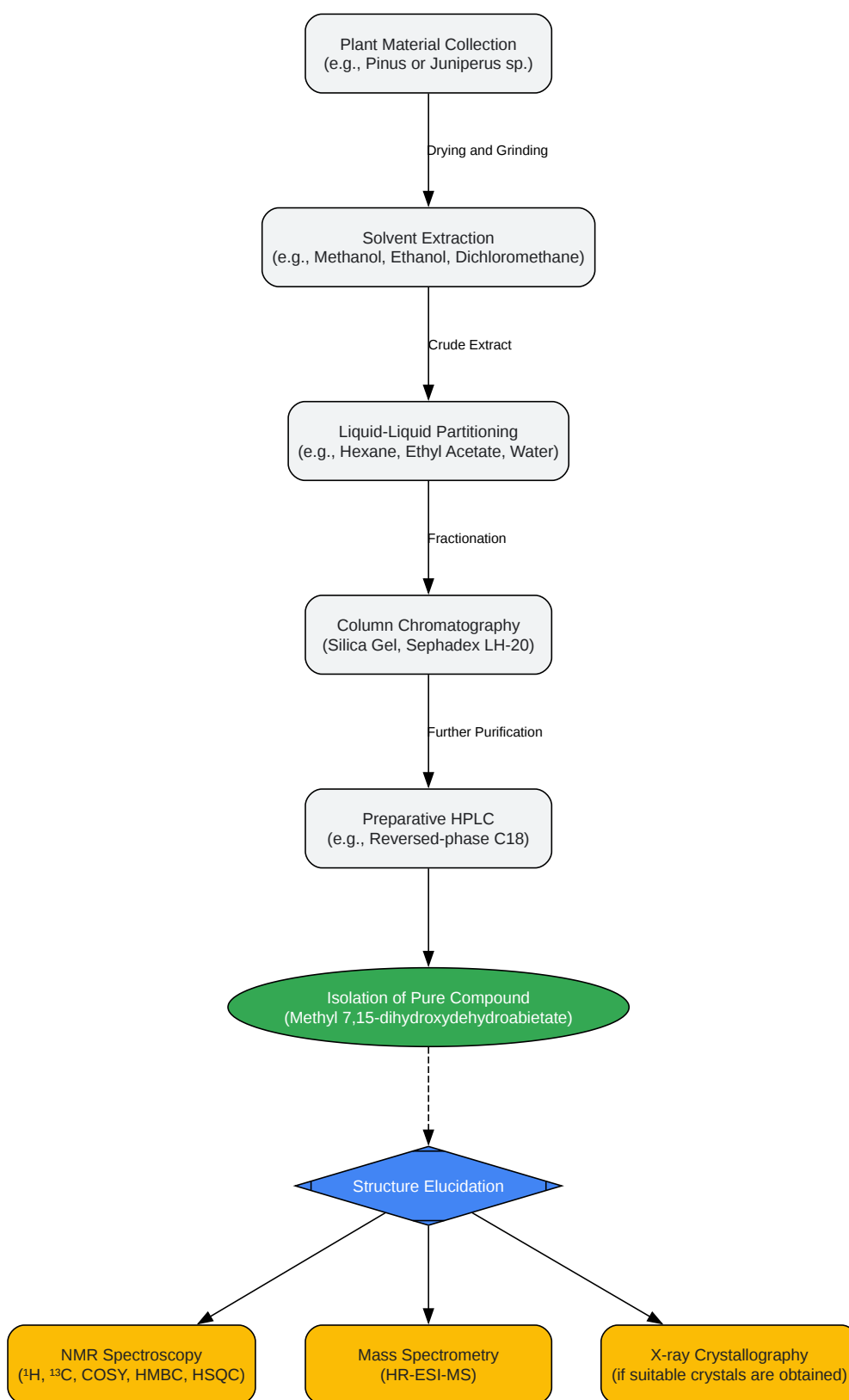
Spectroscopic Data

Detailed spectroscopic data such as ¹H NMR, ¹³C NMR, and mass spectrometry are crucial for the structural confirmation and purity assessment of a compound. While a certificate of analysis for a commercial sample of **Methyl 7,15-dihydroxydehydroabietate** mentions identification by ¹H-NMR, the actual spectral data is not provided in the available resources.[1]

Experimental Protocols

Due to the lack of specific scientific publications detailing the isolation or synthesis of **Methyl 7,15-dihydroxydehydroabietate**, detailed experimental protocols for this specific compound cannot be provided. However, a general methodology for the isolation and characterization of abietane diterpenoids from natural sources, such as *Pinus* or *Juniperus* species, can be outlined. This generalized workflow serves as a foundational guide for researchers aiming to isolate and identify this and similar compounds.

General Workflow for Isolation and Characterization of Abietane Diterpenoids



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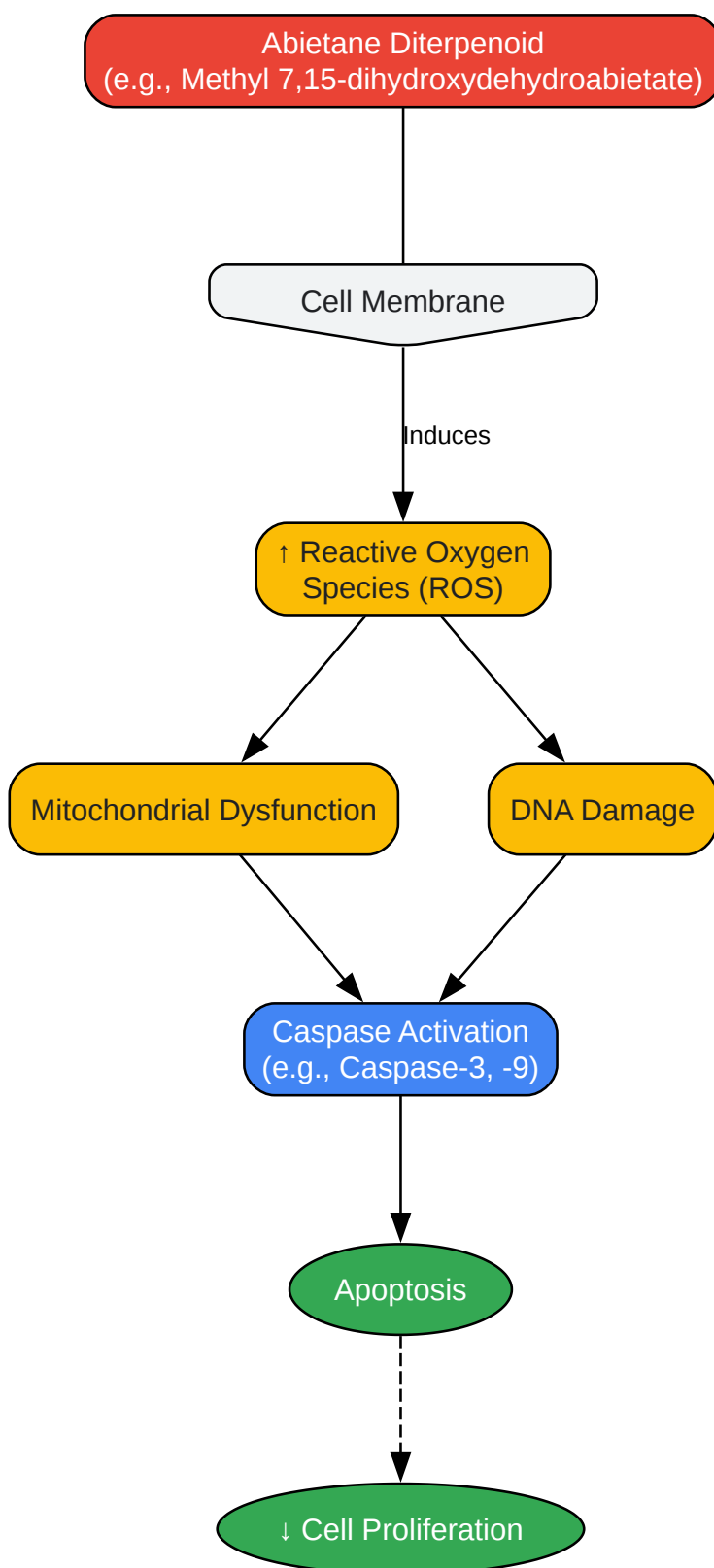
Caption: Generalized workflow for the isolation and characterization of abietane diterpenoids.

Potential Biological Activity and Signaling Pathways

While specific biological activities for **Methyl 7,15-dihydroxydehydroabietate** are not well-documented, the broader class of abietane diterpenoids has been shown to possess a range of pharmacological effects. Dehydroabietic acid, a related compound, and its derivatives have demonstrated antimicrobial and anticancer activities. The potential mechanisms of action for these compounds could involve various cellular signaling pathways.

Hypothetical Signaling Pathway for Anticancer Activity of Abietane Diterpenoids

The following diagram illustrates a hypothetical signaling pathway through which an abietane diterpenoid might exert anticancer effects, based on activities reported for similar compounds.



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Caption: Hypothetical signaling pathway for the anticancer activity of abietane diterpenoids.

Disclaimer: The information provided in this document is based on currently available data from public sources. Further experimental research is required to fully elucidate the physical, chemical, and biological properties of **Methyl 7,15-dihydroxydehydroabietate**. The signaling pathway presented is hypothetical and based on the activities of related compounds.

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References

- 1. chemfaces.com [chemfaces.com]
- To cite this document: BenchChem. [Physical and chemical properties of Methyl 7,15-dihydroxydehydroabietate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599964#physical-and-chemical-properties-of-methyl-7-15-dihydroxydehydroabietate]

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